

Vinleurosine sulfate chemical structure and stereochemistry

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Compound Name: Vinleurosine sulfate

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Vinleurosine Sulfate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure, stereochemistry, and biological activity of **vinleurosine sulfate**. The information is compiled from various scientific sources to support research and development efforts in oncology and medicinal chemistry.

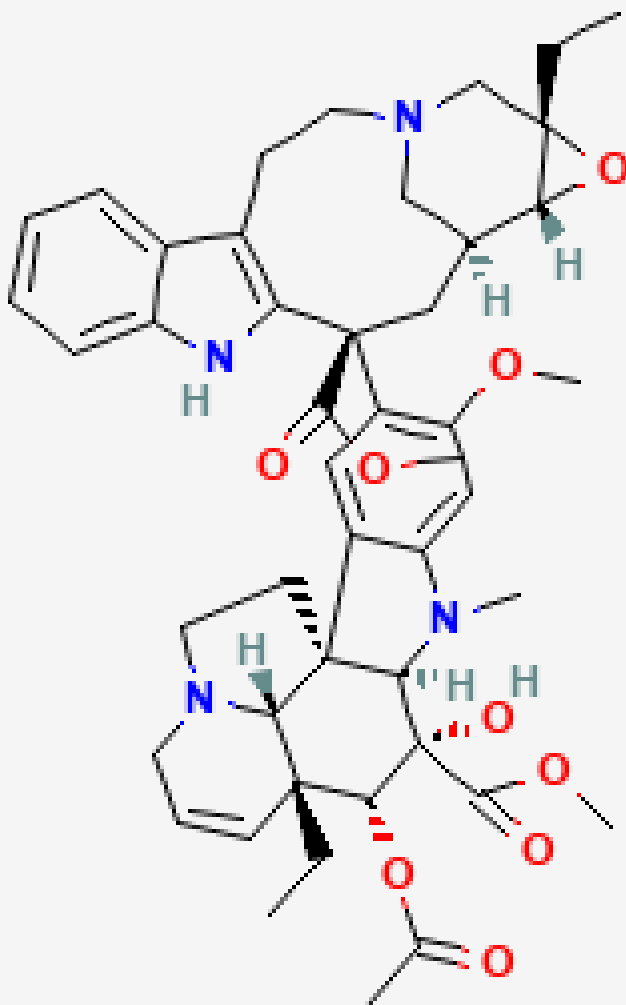
Chemical Structure and Stereochemistry

Vinleurosine is a dimeric indole alkaloid belonging to the Vinca alkaloid family, which are naturally occurring compounds isolated from the Madagascar periwinkle, *Catharanthus roseus*. The complex chemical structure of vinleurosine consists of two monomeric units: catharanthine and vindoline, linked together. The sulfate salt form enhances its solubility for pharmaceutical applications.

The precise molecular formula of **vinleurosine sulfate** is $2(C_{46}H_{56}N_4O_9) \cdot H_2SO_4$.^[1] It possesses a complex stereochemistry with 22 defined stereocenters, and its absolute stereochemistry has been established.^[1]

IUPAC Name: methyl (13S,15S,16R,18S)-13-[(1R,9R,10S,11R,12R,19R)-11-acetyloxy-12-ethyl-10-hydroxy-5-methoxy-10-methoxycarbonyl-8-methyl-8,16-diazapentacyclo[10.6.1.0^{1'9}.0^{2'7}.0^{16'19}]nonadeca-2,4,6,13-tetraen-4-yl]-18-ethyl-17-oxa-1,11-diazapentacyclo[13.4.1.0^{4'12}.0^{5'10}.0^{16'18}]jicosa-4(12),5,7,9-tetraene-13-carboxylate sulfate

Below is a 2D representation of the chemical structure of the vinleurosine free base.



Physicochemical Properties

Quantitative data for **vinleurosine sulfate** is not readily available in public databases. However, data for the closely related and well-studied Vinca alkaloids, vinblastine sulfate and vincristine sulfate, can provide valuable comparative insights.

Property	Vinblastine Sulfate	Vincristine Sulfate	Vinleurosine Sulfate
Molecular Formula	$C_{46}H_{58}N_4O_9 \cdot H_2SO_4$	$C_{46}H_{56}N_4O_{10} \cdot H_2SO_4$	$2(C_{46}H_{56}N_4O_9) \cdot H_2SO_4$
Molecular Weight	909.0 g/mol	923.0 g/mol [2]	1716 g/mol [1]
Melting Point	284-285 °C	~300 °C[2]	Data not available
Solubility	Soluble in water	Soluble in water (≥ 1 g/100 mL at 24 °C), methanol (20mg/mL) [2][3]	Data not available
Appearance	White to slightly yellow crystalline powder	White to off-white lyophilized powder[2]	Data not available

Experimental Protocols

Isolation and Purification of Vinleurosine from *Catharanthus roseus*

Several methods have been developed for the extraction and purification of Vinca alkaloids from *C. roseus*. The following is a generalized protocol based on common laboratory practices. [4][5][6][7][8]

1. Extraction:

- Dried and powdered aerial parts of *C. roseus* are subjected to extraction with an acidic aqueous solution (e.g., water acidified with acetic acid to pH 3-4) or an organic solvent like methanol.[7]
- The mixture is agitated for a specified period to ensure efficient extraction of the alkaloids.

2. Acid-Base Partitioning:

- The pH of the aqueous extract is adjusted to be alkaline (pH 6-7) using a base such as ammonium hydroxide.[7]

- The alkaloid mixture is then extracted into an organic solvent like dichloromethane.[7]
- The organic phase is collected and evaporated under reduced pressure to yield a crude alkaloid mixture.

3. Chromatographic Purification:

- The crude alkaloid mixture is dissolved in a suitable solvent and subjected to column chromatography.
- A variety of stationary phases can be used, including alumina and silica gel.[9]
- Gradient elution with a solvent system (e.g., dichloromethane-methanol) is employed to separate the different alkaloids based on their polarity.[9]
- Fractions are collected and monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to identify those containing vinleurosine.

4. Crystallization:

- The fractions enriched with vinleurosine are combined and the solvent is evaporated.
- The residue is dissolved in a minimal amount of a suitable solvent (e.g., methanol) and allowed to crystallize.
- The resulting crystals of vinleurosine can be converted to the sulfate salt by treatment with sulfuric acid in an appropriate solvent.

Characterization Techniques

1. High-Performance Liquid Chromatography (HPLC):

- HPLC is a crucial analytical technique for the identification and quantification of vinleurosine in extracts and purified samples.[10]
- A reversed-phase C18 column is typically used with a mobile phase consisting of a buffer and an organic modifier (e.g., acetonitrile or methanol).

- Detection is commonly performed using a UV detector at a wavelength where the indole chromophore absorbs, such as 290 nm.[10]

2. Mass Spectrometry (MS):

- Mass spectrometry is used to determine the molecular weight and fragmentation pattern of vinleurosine, confirming its identity.
- Techniques like electrospray ionization (ESI) coupled with tandem mass spectrometry (MS/MS) provide detailed structural information.[11]

3. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H and ^{13}C NMR spectroscopy are powerful tools for the structural elucidation of complex molecules like vinleurosine.
- Detailed 1D and 2D NMR experiments are necessary to assign all the proton and carbon signals and to confirm the stereochemistry.[12][13]

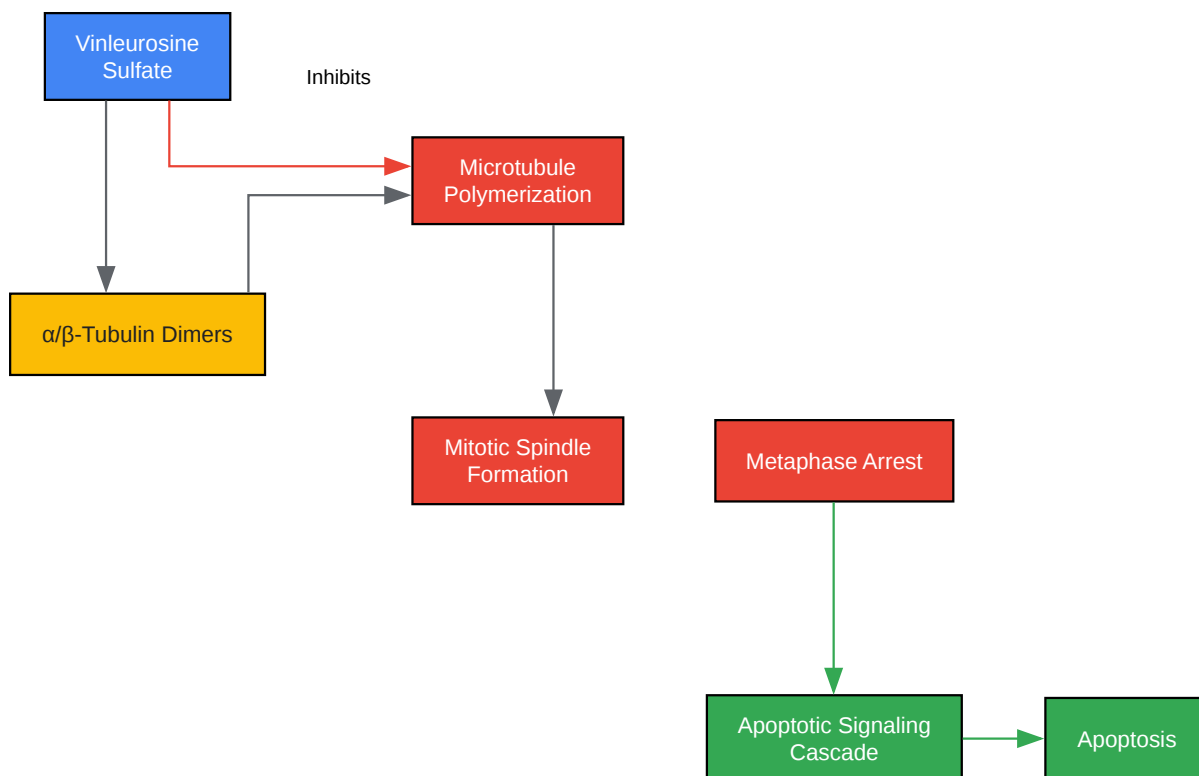
4. Infrared (IR) Spectroscopy:

- IR spectroscopy can be used to identify the functional groups present in the vinleurosine molecule.
- Characteristic absorption bands for hydroxyl, carbonyl, and amine groups can be observed.

Mechanism of Action and Signaling Pathway

The primary mechanism of action of Vinca alkaloids, including vinleurosine, is the disruption of microtubule dynamics, which are essential for mitosis.[14][15][16] This leads to cell cycle arrest in the metaphase and subsequent apoptosis.

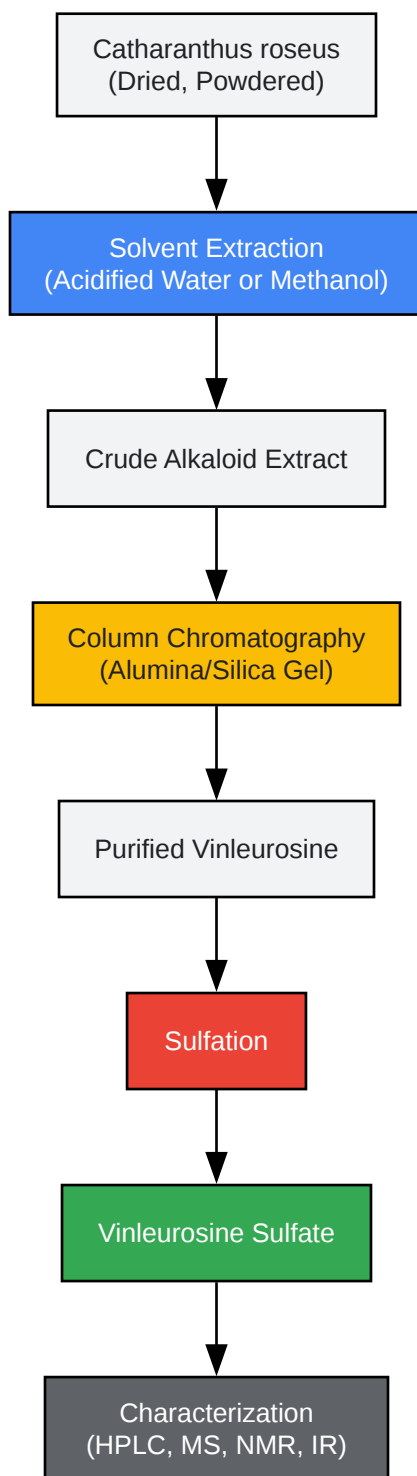
The following diagram illustrates the proposed signaling pathway for Vinca alkaloid-induced apoptosis.



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Caption: **Vinleurosine sulfate**'s mechanism of action leading to apoptosis.

The workflow for the isolation and characterization of **vinleurosine sulfate** can be summarized as follows:



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Caption: Workflow for **vinleurosine sulfate** isolation and characterization.

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